

Personal protective equipment for handling SJ000291942

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Compound of Interest

Compound Name: SJ000291942

Cat. No.: B2752707

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Essential Safety and Handling Guide for SJ000291942

For Immediate Use by Laboratory Professionals

This document provides critical safety and logistical information for the handling, storage, and disposal of **SJ000291942**, a potent activator of the canonical bone morphogenetic protein (BMP) signaling pathway. Adherence to these guidelines is essential to ensure a safe laboratory environment and prevent accidental exposure.

Hazard Identification and Personal Protective Equipment (PPE)

SJ000291942 is a research chemical and should be handled with caution. While a comprehensive toxicological profile is not available, it is prudent to treat this compound as potentially hazardous.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat.
Respiratory Protection	Not required under normal conditions of use with adequate ventilation. If dusts are generated, a NIOSH-approved particulate respirator is recommended.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **SJ000291942** is provided below.

Property	Value	Source
Chemical Name	2-(4-ethylphenoxy)-N-(4-fluoro-3-nitrophenyl)-acetamide	[1]
CAS Number	425613-09-8	[1]
Molecular Formula	C ₁₆ H ₁₅ FN ₂ O ₄	[1]
Molecular Weight	318.3 g/mol	[1]
Appearance	Crystalline solid	
Purity	≥98%	[1]
Solubility	DMSO: 30 mg/mL DMF: 30 mg/mL	
Storage Temperature	-20°C	

Handling and Storage

Handling:

- Avoid contact with eyes, skin, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Use only in a well-ventilated area, preferably in a chemical fume hood.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is -20°C.

Accidental Release and Disposal Plan

Accidental Release:

- Spill: Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal. For large spills, dike the area to prevent spreading and contact environmental services.
- Ventilation: Ensure adequate ventilation.

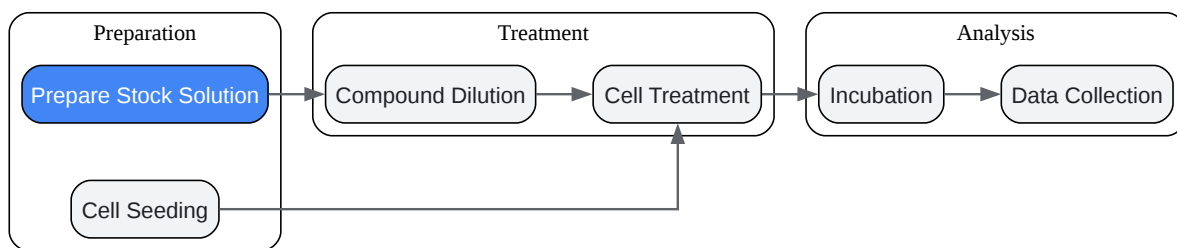
Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow to enter drains or waterways.

Experimental Protocols and Signaling Pathway

SJ000291942 activates the canonical BMP signaling pathway. The simplified workflow for a typical in vitro experiment and the signaling pathway are outlined below.

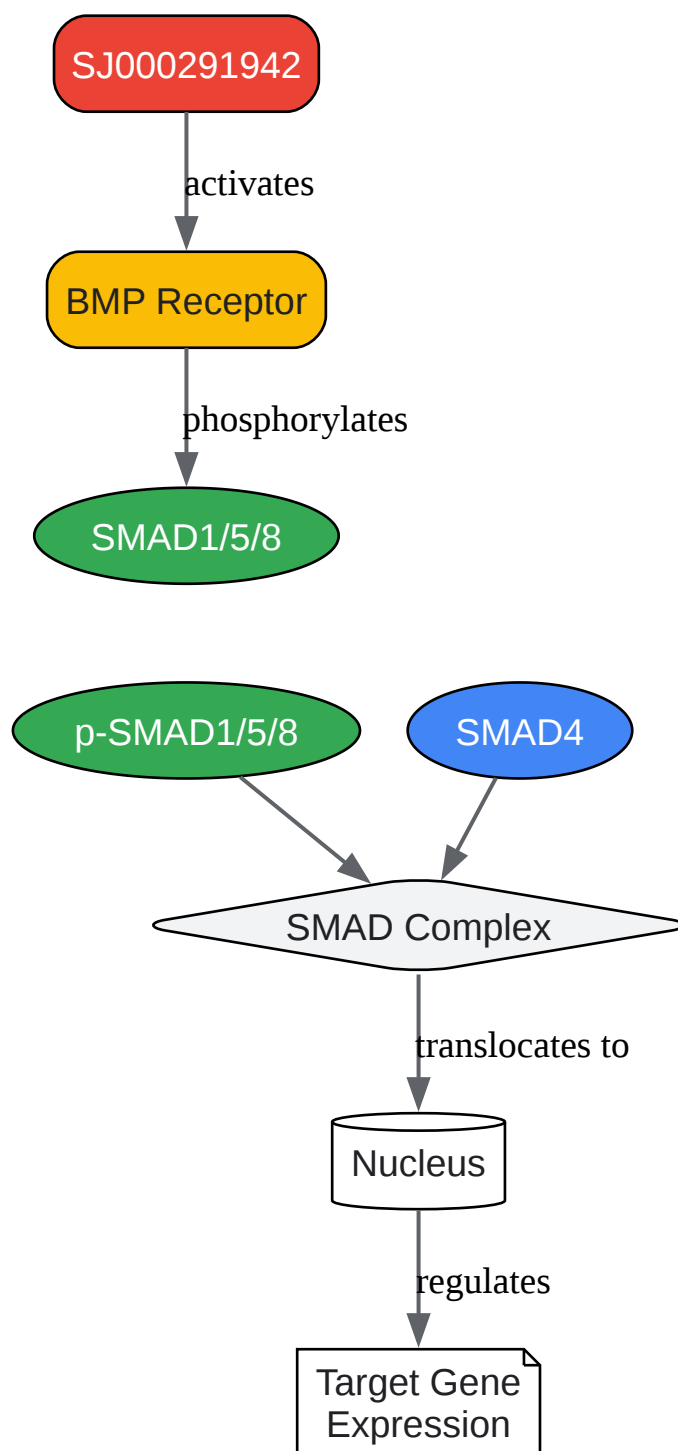
Experimental Workflow:



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Experimental workflow for in vitro studies with **SJ000291942**.

Signaling Pathway:



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Canonical BMP signaling pathway activated by **SJ000291942**.

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References

- 1. caymanchem.com [caymanchem.com]
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